

2-Chloro-3-iodophenol molecular weight

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **2-Chloro-3-iodophenol**

Cat. No.: **B1312723**

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An In-Depth Technical Guide to **2-Chloro-3-iodophenol**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **2-Chloro-3-iodophenol**, with a focus on its molecular weight. It includes a summary of its key characteristics, a representative synthesis protocol, and a logical diagram illustrating the basis of its molecular weight calculation. This document is intended to serve as a valuable resource for professionals in the fields of chemical research and drug development.

Quantitative Data Summary

The key quantitative properties of **2-Chloro-3-iodophenol** are summarized in the table below for easy reference and comparison.

Property	Value	References
Molecular Weight	254.45 g/mol	[1] [2] [3] [4]
Molecular Formula	C ₆ H ₄ ClI ₂ O	[1] [2] [3] [4]
CAS Number	666727-31-7	[1] [2] [3]
Purity	Typically ≥95%	[1]

Representative Experimental Protocol: Synthesis of a Halogenated Phenol

While a specific, detailed experimental protocol for the synthesis of **2-Chloro-3-iodophenol** is not readily available in the searched literature, the following protocol for the synthesis of the structurally similar compound, 3-chloro-2-iodophenol, provides a representative example of the chemical methodology that could be adapted for its preparation.

Synthesis of 3-Chloro-2-iodophenol

This procedure involves the hydrolysis of a carbamate precursor.

Materials:

- 3-chloro-2-iodophenyl N,N-diethylcarbamate
- Sodium hydroxide (NaOH)
- Ethanol
- Water
- Petroleum ether
- Ethyl acetate
- 2N Hydrochloric acid (HCl)
- Anhydrous sodium sulfate (Na₂SO₄)

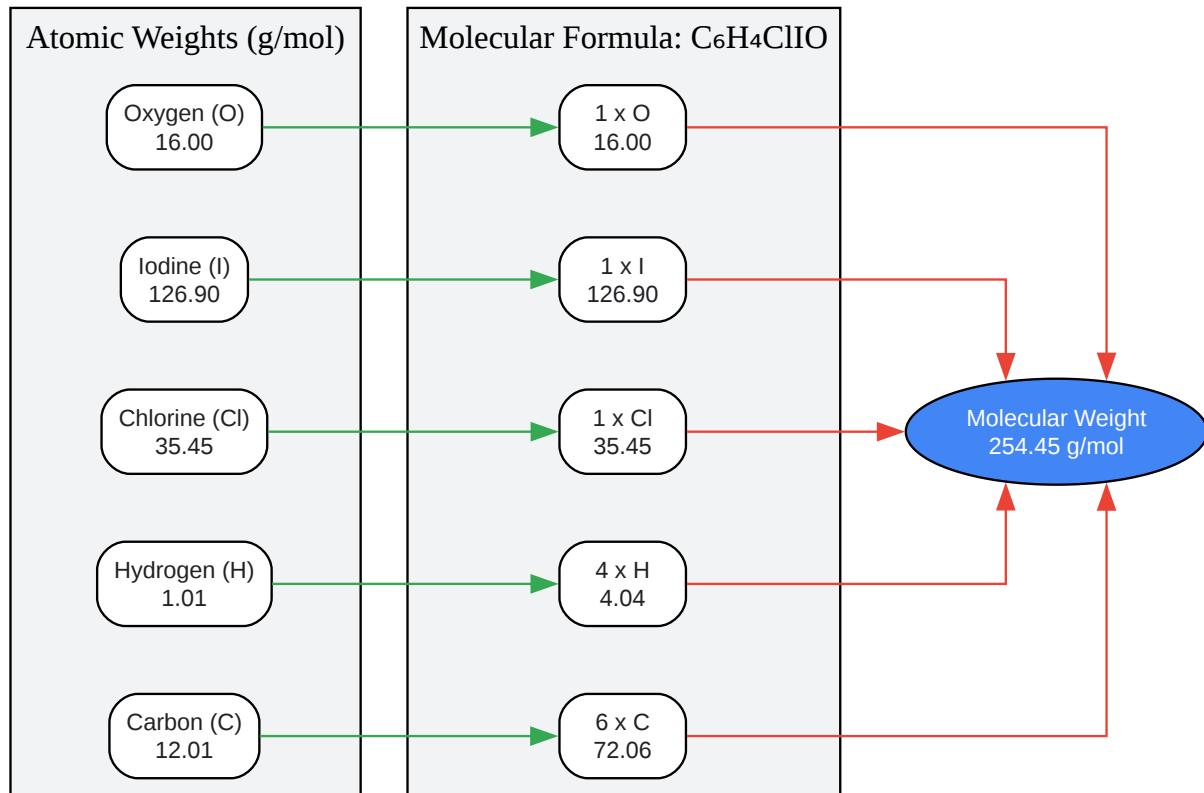
Procedure:

- Sodium hydroxide (32.0 g, 800 mmol) is gradually added to a solution of 3-chloro-2-iodophenyl N,N-diethylcarbamate (57.0 g, 161 mmol) in 400 mL of ethanol at 25 °C.
- The reaction mixture is heated to reflux and maintained at this temperature for 2 hours.

- After the reaction is complete, the ethanol solvent is removed by distillation under reduced pressure.
- The remaining residue is dissolved in 400 mL of water and then extracted with petroleum ether.
- The aqueous phase is neutralized with a 2N hydrochloric acid solution and subsequently extracted with ethyl acetate.
- All the organic phases are combined, washed with a saturated brine solution, and dried over anhydrous sodium sulfate.
- Finally, the organic solvent is removed by distillation under reduced pressure to yield the 3-chloro-2-iodophenol product.

Visualization of Molecular Weight Determination

The molecular weight of a compound is a fundamental property derived from the atomic weights of its constituent elements. The following diagram illustrates the logical relationship for calculating the molecular weight of **2-Chloro-3-iodophenol**.

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Caption: Calculation of **2-Chloro-3-iodophenol**'s molecular weight.

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- To cite this document: BenchChem. [2-Chloro-3-iodophenol molecular weight]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1312723#2-chloro-3-iodophenol-molecular-weight>]

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